

1-Azidododecane CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Azidododecane

Cat. No.: B3047302

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Technical Guide: 1-Azidododecane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-azidododecane**, a versatile linear-chain alkyl azide. It is a valuable reagent in organic synthesis, particularly in the realm of bioconjugation and materials science, owing to its participation in highly efficient "click chemistry" reactions. This document outlines its core properties, a detailed experimental protocol for a typical application, and a visual representation of the experimental workflow.

Core Properties of 1-Azidododecane

1-Azidododecane is an organic compound featuring a twelve-carbon alkyl chain terminating in an azide functional group. This structure imparts both hydrophobicity, due to the long alkyl chain, and reactivity, due to the azide group.

Property	Value	Reference
CAS Number	13733-78-3	[1]
Molecular Formula	C ₁₂ H ₂₅ N ₃	[1]
Molecular Weight	211.35 g/mol	[1]

Key Applications in Research and Development

The primary utility of **1-azidododecane** stems from the reactivity of its terminal azide group. It is a key building block in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry."^[2] This reaction allows for the efficient and specific formation of a stable 1,4-disubstituted 1,2,3-triazole linkage between the azide and a terminal alkyne.^{[2][3]}

The long dodecyl chain makes **1-azidododecane** particularly useful for:

- Surface Functionalization: Modifying surfaces to introduce hydrophobic properties or to anchor other molecules.
- Polymer Chemistry: Synthesizing functionalized polymers and macromolecules.
- Drug Discovery and Development: As a linker to conjugate molecules of interest, potentially altering solubility or facilitating targeted delivery. The resulting triazole ring is more than a simple linker; it can form hydrogen bonds and dipole interactions with biological targets.^[2]

Experimental Protocols

Synthesis of 1-(1-Dodecyl-1H-1,2,3-triazol-4-yl)methanol via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes a representative CuAAC "click" reaction between **1-azidododecane** and propargyl alcohol.

Materials:

- **1-Azidododecane**
- Propargyl alcohol (a terminal alkyne)
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium ascorbate
- Solvent (e.g., a mixture of water and tert-butanol or DMF)

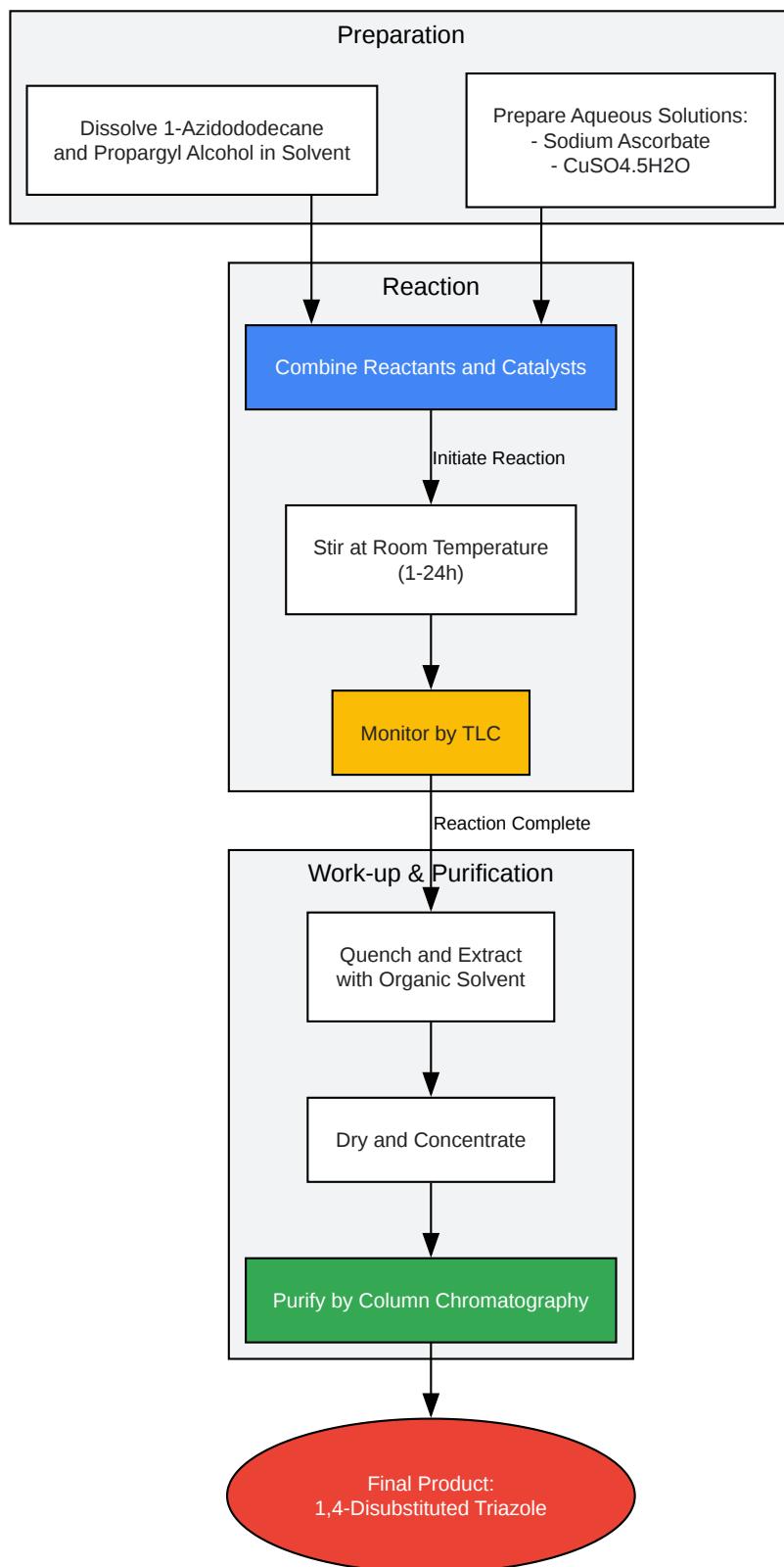
- Deionized water
- tert-Butanol or Dimethylformamide (DMF)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve **1-azidododecane** (1 equivalent) and propargyl alcohol (1-1.2 equivalents) in a suitable solvent mixture (e.g., 1:1 water/tert-butanol).
- Catalyst Preparation: In a separate vial, prepare a fresh aqueous solution of sodium ascorbate (e.g., 1 M). In another vial, prepare an aqueous solution of copper(II) sulfate pentahydrate (e.g., 0.5 M).
- Initiation of Reaction: To the stirred solution of the azide and alkyne, add the sodium ascorbate solution (0.1-0.3 equivalents). Following this, add the copper(II) sulfate solution (0.05-0.1 equivalents). The reaction is typically run at room temperature.
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) until the starting materials are consumed. These reactions are often complete within 1 to 24 hours.
- Work-up and Purification: Upon completion, the reaction mixture may be diluted with water and extracted with an organic solvent such as ethyl acetate. The combined organic layers are then washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield the pure 1,4-disubstituted triazole product.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction described above.

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Caption: Workflow for CuAAC synthesis of a 1,2,3-triazole.

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References

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